

techniques for handling and storage of 1,3-Dimethylimidazolidine

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Compound of Interest

Compound Name: 1,3-Dimethylimidazolidine

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Application Notes and Protocols for 1,3-Dimethylimidazolidine

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines and protocols for the safe handling and storage of **1,3-Dimethylimidazolidine** (DMI). Adherence to these procedures is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

1,3-Dimethylimidazolidine is a colorless, high-boiling, polar aprotic solvent with high thermal and chemical stability.^{[1][2][3]} Its properties make it a versatile solvent for a range of organic and inorganic compounds.^{[1][2][3]}

Table 1: Physical and Chemical Properties of **1,3-Dimethylimidazolidine**

Property	Value	References
CAS Number	80-73-9	[4][5]
Molecular Formula	C ₅ H ₁₀ N ₂ O	[6][7]
Molecular Weight	114.15 g/mol	[6][7]
Appearance	Clear, colorless liquid	[5][6][8]
Odor	Odorless	[6]
Melting Point	7.5 - 8.2 °C	[2][6][8]
Boiling Point	222 - 225.5 °C	[2][6][8]
Flash Point	93 - 120 °C	[2][3][6][9]
Autoignition Temperature	305 °C	[6][9]
Water Solubility	Completely soluble/freely soluble	[6][9]
Density	1.05 - 1.056 g/cm ³ at 20 °C	[4][6][8]
Vapor Pressure	0.206 hPa at 25 °C	[4]
log Pow	-0.3 at 25 °C	[4][8]
Viscosity (kinematic)	1.95 mm ² /s at 20 °C	[4][8]
Viscosity (dynamic)	2.07 mPa·s at 20 °C	[4][8]

Hazard Identification and Safety Precautions

DMI is classified as a substance with potential health hazards. It is crucial to be aware of its toxicological profile and take appropriate safety measures.

Table 2: GHS Hazard Classifications for **1,3-Dimethylimidazolidine**

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Reproductive Toxicity	2	H361: Suspected of damaging fertility or the unborn child
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation

Key Safety Precautions:

- Avoid Contact: Prevent contact with skin, eyes, and clothing.[\[5\]](#)[\[8\]](#)[\[10\]](#)
- Ventilation: Use only in a well-ventilated area.[\[5\]](#)[\[8\]](#)[\[11\]](#) Ensure adequate ventilation, especially in confined areas.[\[7\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[\[6\]](#)[\[7\]](#)
- Personal Protective Equipment (PPE): Always wear appropriate PPE, as detailed in Section 4.
- Hygiene: Wash hands thoroughly after handling.[\[5\]](#)[\[11\]](#) Do not eat, drink, or smoke when using this product.[\[8\]](#)[\[12\]](#)

Handling Protocols

General Handling Workflow

The following workflow should be followed when handling **1,3-Dimethylimidazolidine** in a laboratory setting.

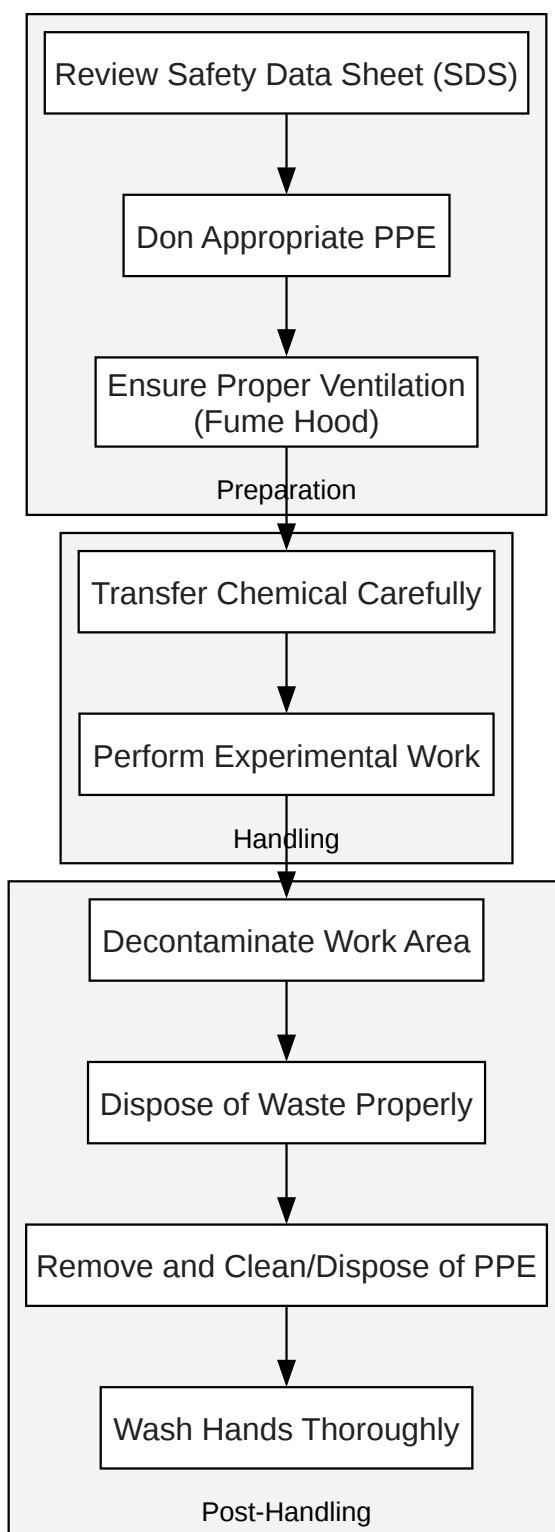


Figure 1: General Handling Workflow for 1,3-Dimethylimidazolidine

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Figure 1: General Handling Workflow for **1,3-Dimethylimidazolidine**

Experimental Protocol: Dispensing and Transfer

- Preparation: 1.1. Confirm that the work area (preferably a chemical fume hood) is clean and uncluttered. 1.2. Ensure an eyewash station and safety shower are readily accessible.^{[7][10]} 1.3. Gather all necessary equipment (e.g., graduated cylinders, pipettes, beakers, stir bars). 1.4. Don the required PPE as specified in Section 4.
- Dispensing: 2.1. Ground all equipment containing the material to prevent static discharge.^[10] 2.2. Carefully open the **1,3-Dimethylimidazolidine** container, avoiding splashes. 2.3. Dispense the required amount of liquid slowly and carefully. 2.4. Immediately and tightly close the container after dispensing.^{[5][8][11]}
- Transfer: 3.1. When transferring to another vessel, pour slowly to minimize splashing. 3.2. If using a pipette, ensure the pipette bulb is in good condition and properly attached. 3.3. Avoid generating aerosols or vapors.
- Post-Transfer: 4.1. Promptly clean any minor drips or spills on the exterior of the containers or work surface. 4.2. Properly label any secondary containers with the chemical name and hazard information.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.

Table 3: Recommended Personal Protective Equipment for Handling **1,3-Dimethylimidazolidine**

PPE Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles conforming to EN166 (EU) or NIOSH (US). A face shield may be necessary if there is a splash hazard.[8][13]	Protects against splashes and vapors which can cause serious eye damage.[4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene) tested according to EN 374.[4][8] Wear a lab coat or chemical-resistant apron.[10][14]	Prevents skin contact, which can cause irritation and may be harmful.[5][10]
Respiratory Protection	Not typically required with adequate engineering controls (fume hood). If ventilation is inadequate or if aerosols are generated, use a NIOSH/MSHA approved respirator with an organic vapor cartridge.[7][8][12]	Protects against inhalation of vapors or mists.

Storage Protocols

Proper storage is essential to maintain the chemical's stability and prevent hazardous situations.

Storage Conditions

- Temperature: Store in a cool, dry, well-ventilated place.[5][8][11] Recommended storage temperature is between 15-25 °C.[4]
- Container: Keep the container tightly closed and sealed until ready for use.[4][5][8][10][11]
- Atmosphere: Store under an inert atmosphere (e.g., nitrogen) to protect from moisture, as the substance is hygroscopic.[4][5][6][7]

- Light: The substance is light-sensitive; store in light-resistant containers.[5][10]

Incompatible Materials

Store **1,3-Dimethylimidazolidine** separately from the following materials:

- Strong oxidizing agents[4][5][7]
- Acid chlorides[5][7]
- Phosphorus halides[5]

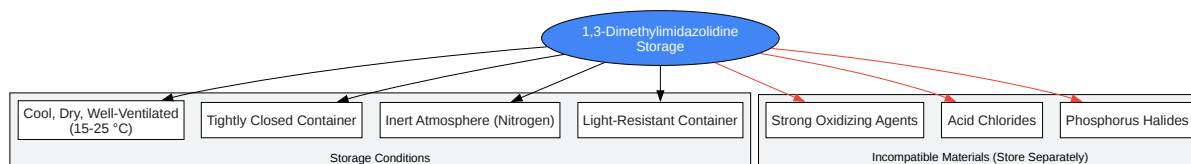


Figure 2: Storage Guidelines for 1,3-Dimethylimidazolidine

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Figure 2: Storage Guidelines for **1,3-Dimethylimidazolidine**

Accidental Release and First Aid Measures

Spill Response Protocol

In the event of a spill, follow these procedures immediately.

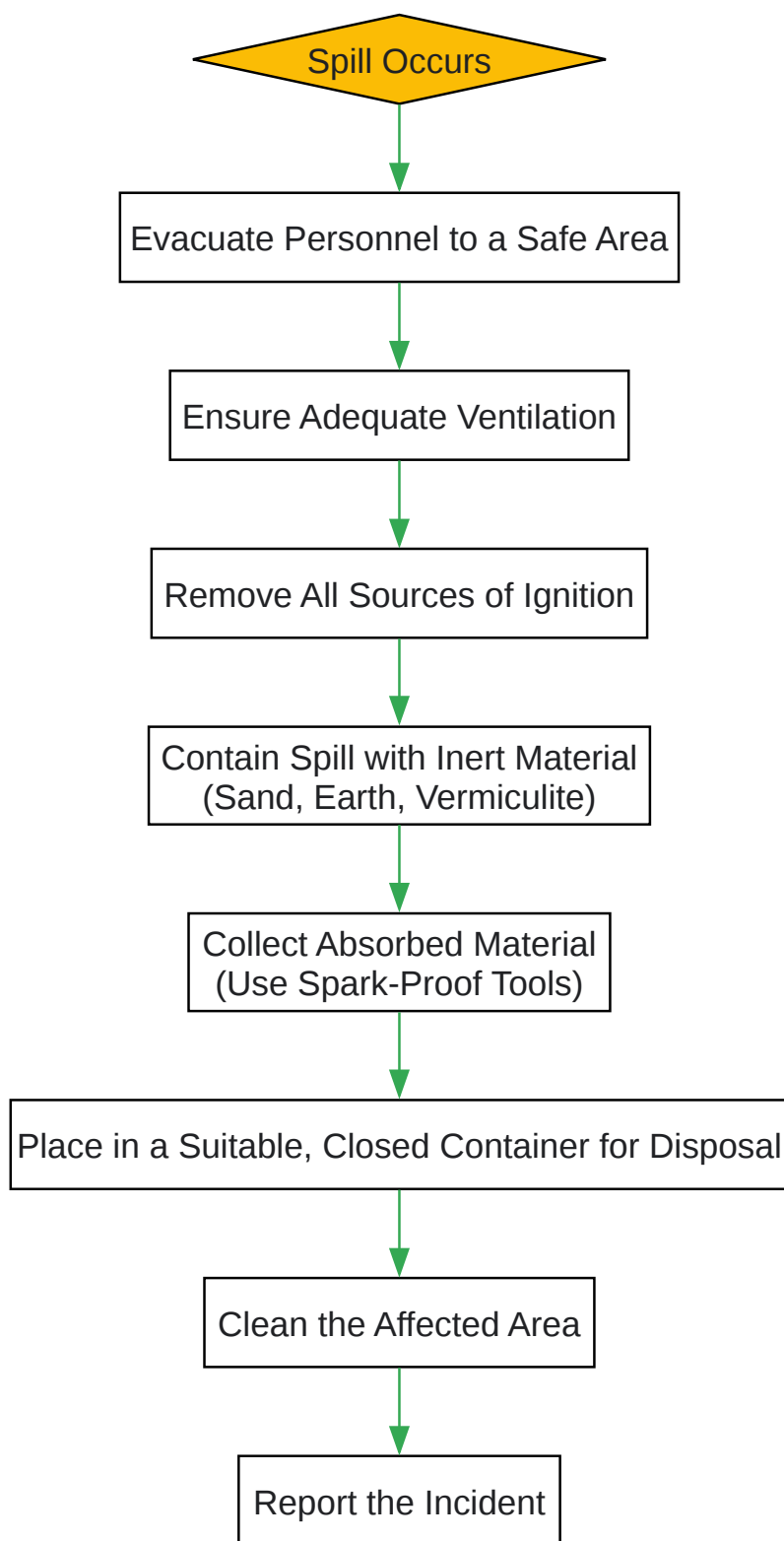


Figure 3: Spill Response Protocol

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Figure 3: Spill Response Protocol

- Personal Precautions: Avoid breathing vapors, mist, or gas.[8] Use personal protective equipment.[8]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[8]
- Containment and Cleanup: 3.1. Absorb with liquid-binding material such as sand, diatomaceous earth, or universal binders.[4] 3.2. Collect the absorbed material using spark-proof tools and place it into a suitable, closed container for disposal.[8][14] 3.3. Ventilate the affected area.[4]

First Aid Measures

Table 4: First Aid Procedures for **1,3-Dimethylimidazolidine** Exposure

Exposure Route	First Aid Protocol
Eye Contact	Rinse cautiously with water for at least 15 minutes.[6][8][11] Remove contact lenses, if present and easy to do.[6][8][11] Continue rinsing.[6][8][11] Immediately call a POISON CENTER or doctor/physician.[6][7]
Skin Contact	Take off contaminated clothing immediately.[4] [8] Wash off with soap and plenty of water for at least 15 minutes.[6][8] If skin irritation persists, call a physician.[6]
Ingestion	Rinse mouth with water.[8] Do NOT induce vomiting.[6][8] Never give anything by mouth to an unconscious person.[5][8] Call a doctor or Poison Control Center immediately.[8]
Inhalation	Move the victim into fresh air.[5][8] If breathing is difficult, give oxygen.[5][8][11] If not breathing, give artificial respiration.[5][6][8][11] Seek medical attention.[6][11]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Do not release into the environment.[6][8] Waste material should be disposed of in an approved waste disposal plant.[7]

Stability and Reactivity

- **Chemical Stability:** The material is stable under normal ambient and anticipated storage and handling conditions of temperature and pressure.[4][12] It is also noted to have high thermal and chemical stability.[1][2]
- **Reactivity:** It is not reactive under normal ambient conditions.[4] However, vapors may form explosive mixtures with air upon heating.[4][12]
- **Hazardous Reactions:** Violent reactions can occur with strong oxidizing agents.[4]
- **Conditions to Avoid:** Incompatible products, excess heat, exposure to moisture, and sources of ignition.[5][6][7]
- **Hazardous Decomposition Products:** Upon combustion, it may release nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[6][7]

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